

CRITICAL IDENTITY CHECK: Before You Begin

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Compound of Interest

Compound Name:	CAY10573
CAS No.:	853652-40-1
Cat. No.:	B050235

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Are you using **CAY10573** for JNK Inhibition?

- STOP. **CAY10573** is a pan-PPAR agonist (Peroxisome Proliferator-Activated Receptor
,
,
) , not a JNK inhibitor.
- If you require a JNK inhibitor, you likely need CAY10571 (an anthrapyrazolone JNK inhibitor analog) or SP600125.
- Action: Verify the CAS number on your vial.
 - **CAY10573**: CAS 853652-40-1 (PPAR Agonist)
 - CAY10571: CAS 137442-43-0 (JNK Inhibitor)

This guide details the stability and handling of **CAY10573** (PPAR Agonist).

Part 1: Core Stability Specifications

The stability of **CAY10573** is dictated by its chemical structure—specifically the indole-1-acetic acid moiety, which is susceptible to oxidation and hydrolysis if mishandled.

Shelf Life Summary

State	Storage Temperature	Stability Duration	Critical Condition
Crystalline Solid (As supplied)	-20°C	4 Years	Desiccated, protected from light.[1]
Stock Solution (DMSO/Ethanol)	-80°C	6 Months	Sealed, minimal headspace.
Stock Solution (DMSO/Ethanol)	-20°C	1 Month	High Risk: Prone to precipitation/degradation.
Aqueous Working Solution	4°C / RT	< 12 Hours	Use Immediately. Unstable.



Technical Insight: While the solid is robust, the solution stability at -20°C is significantly shorter than many researchers assume. The indole ring is electron-rich and can undergo oxidative degradation over time in non-deuterated DMSO, especially if the container is frequently opened (introducing atmospheric moisture).

Part 2: Reconstitution & Handling Protocols

Q: What is the optimal solvent system for CAY10573?

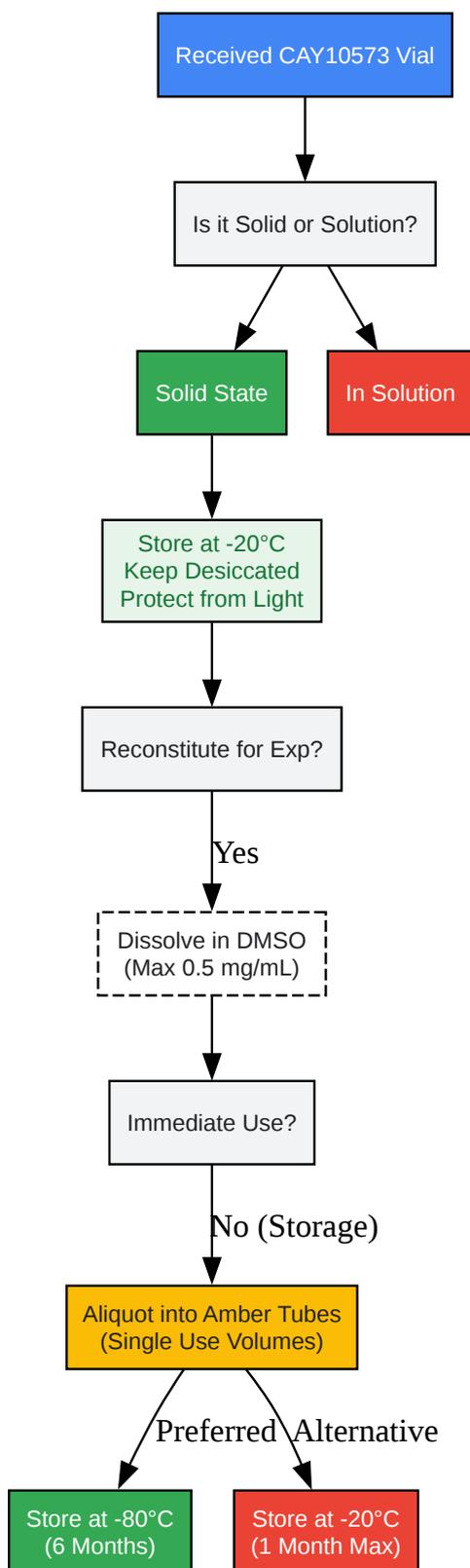
A: DMSO (Dimethyl sulfoxide) is the preferred solvent.

- Solubility Limit: ~0.5 mg/mL in DMSO.
- Ethanol: Soluble but less ideal for long-term storage due to higher evaporation rates at -20°C.
- DMF: Soluble (~0.3 mg/mL), but often cytotoxic in sensitive cell lines.

Protocol: Creating a High-Stability Stock

- **Equilibrate:** Allow the vial to warm to Room Temperature (RT) inside the desiccator before opening. Why? This prevents condensation from forming on the hygroscopic solid, which accelerates hydrolysis.
- **Solvent Choice:** Use anhydrous, sterile-filtered DMSO.
- **Dissolution:** Vortex for 1 minute. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- **Aliquoting (Crucial Step):** Do not store the bulk stock. Aliquot into single-use volumes (e.g., 20 L or 50 L) in light-protective amber tubes.
- **Storage:** Snap-freeze in liquid nitrogen (if available) before transferring to -80°C.

Visual Workflow: Storage Decision Tree



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Figure 1: Decision tree for maximizing the shelf-life of **CAY10573**.

Part 3: Troubleshooting Experimental Issues (FAQs)

Issue 1: "I see white crystals when adding the stock to my cell culture media."

Diagnosis: Solvent Shock / Precipitation. **CAY10573** is highly lipophilic ($\text{LogP} > 4$). When a concentrated DMSO stock is added rapidly to aqueous media, the compound crashes out of solution before it can bind to serum proteins.

Solution:

- Serial Dilution: Do not add 100% DMSO stock directly to the well. Prepare a 10x or 100x intermediate dilution in media containing serum (FBS acts as a carrier).
- Vortexing: Vortex the media immediately upon addition.
- Limit Concentration: Ensure the final DMSO concentration is $< 0.1\%$ to avoid cytotoxicity, but also ensure the **CAY10573** concentration does not exceed its solubility limit in water (which is negligible without a carrier).

Issue 2: "My assay results are inconsistent after storing the stock at -20°C for 2 months."

Diagnosis: Compound Degradation. As noted in the stability table, -20°C solution storage is only viable for ~ 1 month. The indole moiety is sensitive to oxidation.

Verification Protocol (Self-Validating):

- The "Fresh vs. Frozen" Test: Purchase a fresh vial of **CAY10573**. Prepare a fresh stock and run a side-by-side dose-response curve (e.g., PPAR reporter assay) against your old stock.
- Result: If the

of the old stock has shifted to the right (higher concentration required), degradation has occurred. Discard the old stock.

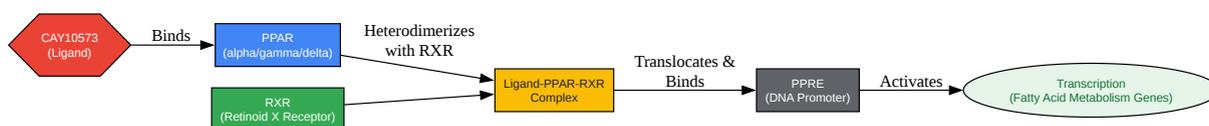
Issue 3: "Is **CAY10573** light sensitive?"

Diagnosis: Yes. Indole derivatives are generally photosensitive. Extended exposure to ambient lab light (fluorescent) can catalyze photo-oxidation.

- Fix: Always use amber microcentrifuge tubes or wrap clear tubes in aluminum foil. Perform experiments in low light if possible.

Part 4: Mechanism of Action Context

Understanding the pathway helps verify if the drug is working.[2] **CAY10573** activates PPARs, which heterodimerize with RXR to drive transcription.



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Figure 2: Mechanism of Action. **CAY10573** acts as a ligand for PPAR isoforms, triggering the transcription of genes involved in lipid metabolism.

References

- Mahindroo, N., et al. (2006). "Indol-1-yl acetic acids as peroxisome proliferator-activated receptor agonists: Design, synthesis, structural biology, and molecular docking studies." *Journal of Medicinal Chemistry*, 49(3), 1212-1216. [Link](#)

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